

Essential Safety and Operational Protocols for Handling Combi-2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Combi-2

Cat. No.: B15139189

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This document provides crucial safety and logistical information for the handling and disposal of **Combi-2**, a multi-micronutrient fertilizer. Adherence to these procedural guidelines is essential for minimizing risks and ensuring operational efficiency.

Hazard Identification and Personal Protective Equipment (PPE)

Combi-2 is a mixture of several chelated and non-chelated micronutrients. While the overall toxicity is low, some individual components can cause irritation or have other health effects upon exposure. The primary routes of exposure are inhalation of dust, skin contact, and eye contact. Ingestion is unlikely in a laboratory setting but should be considered.^{[1][2][3][4][5][6][7][8][9][10][11][12][13]}

A risk assessment should always be conducted before handling. The following table summarizes the recommended PPE to mitigate exposure risks.

Personal Protective Equipment	Specification	Purpose
Hand Protection	Nitrile or neoprene gloves.[14]	To prevent skin irritation from prolonged or repeated contact. [2][5][6][8][9]
Eye Protection	Safety glasses with side shields or chemical splash goggles.[1][2][10]	To protect eyes from dust particles that may cause irritation.[1][3][5][6][7][8][9][10][11][12]
Respiratory Protection	NIOSH/MSHA approved mask for nuisance dust or an air-purifying respirator if dust levels are high.[3][15]	To prevent inhalation of airborne dust particles which may cause respiratory tract irritation.[1][2][4]
Body Protection	Laboratory coat, long-sleeved shirt, and long pants.[2]	To minimize skin contact with the product.

Safe Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of **Combi-2** and ensuring a safe working environment.

Handling:

- Work in a well-ventilated area to minimize dust accumulation.[3][10]
- Avoid generating dust during handling and mixing.
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[1][3][8][9][16][17]
- Ensure that an eyewash station and safety shower are readily accessible.[1][3]

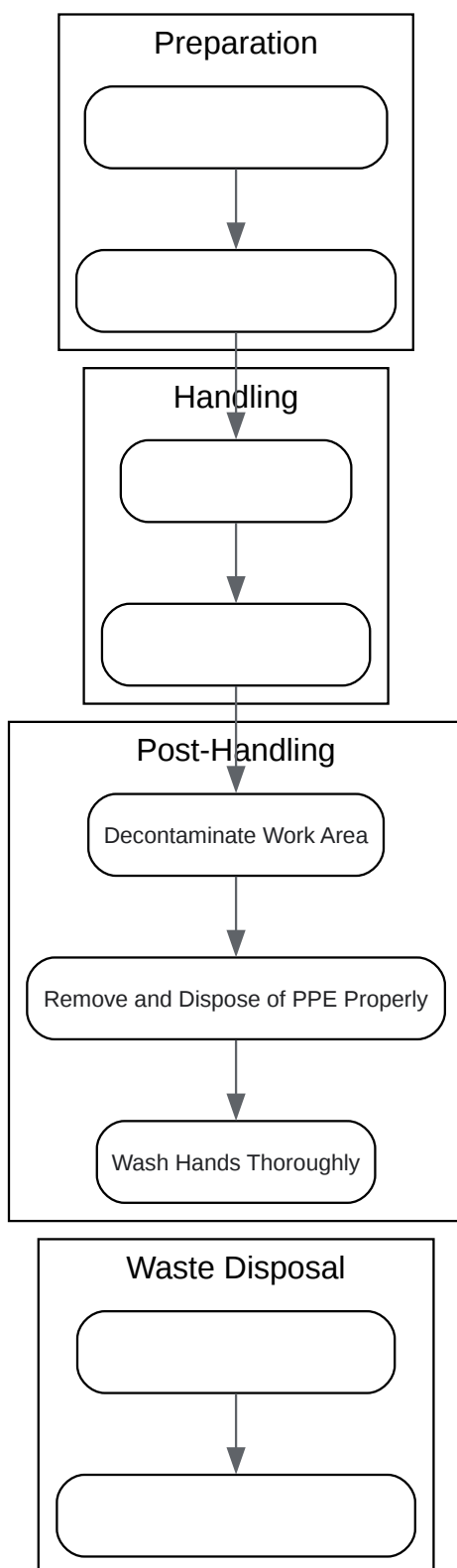
Storage:

- Store in a cool, dry, and well-ventilated area.[1][18]

- Keep the container tightly closed when not in use.[\[18\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[9\]](#)[\[19\]](#)[\[20\]](#)
- Keep out of reach of children and unauthorized personnel.[\[21\]](#)

Experimental Workflow for Safe Use

The following diagram outlines the standard operating procedure for the safe handling and use of **Combi-2** in a laboratory setting.



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Figure 1: Standard Operating Procedure for **Combi-2** Handling.

Disposal Plan

Unused **Combi-2** and contaminated materials should be disposed of in accordance with local, state, and federal regulations.[\[21\]](#)

- Small Quantities: For small spills or leftover material, it may be possible to dispose of it in a landfill, but always consult local authorities first.[\[22\]](#)
- Large Quantities: Tonnage quantities should not be sent to a landfill. If possible, the product should be used for an appropriate application.[\[22\]](#)
- Contaminated Materials: Absorbent materials used to clean up spills and contaminated PPE should be placed in a sealed container and disposed of as hazardous waste if required by local regulations.[\[3\]](#)[\[20\]](#) Do not contaminate watercourses with spilled material.[\[3\]](#) If you are unsure about the proper disposal method, contact a professional waste disposal service.[\[21\]](#)
[\[23\]](#)

Component Hazard Summary

The following table provides a summary of the hazards associated with the common components of **Combi-2**, based on their Safety Data Sheets.

Component	CAS Number	Primary Hazards	LD50 (Oral, Rat)
Chelated Iron (Fe)	15708-41-5	Eye and skin irritation, respiratory sensitizer. [3][19]	Not available
Chelated Manganese (Mn)	68015-77-0	May cause irritation to the respiratory tract, skin, and eyes.[1][8] [13]	Harmful if swallowed. [8]
Chelated Zinc (Zn)	67859-51-2	May cause mild eye and skin irritation.[2] [16]	May be harmful if swallowed.[16]
Chelated Copper (Cu)	14025-15-1	Causes skin and serious eye irritation. [7][11][12]	890 mg/kg[12]
Boric Acid (B)	10043-35-3	May damage fertility or the unborn child. [24][25]	2,660 - 5,140 mg/kg[24]
Sodium Molybdate (Mo)	7631-95-0	Generally not classified as hazardous.[26]	Not available

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